

Enhancing the resolution of Juncusol 2-O-glucoside NMR spectra

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Juncusol 2-O-glucoside*

Cat. No.: *B15498191*

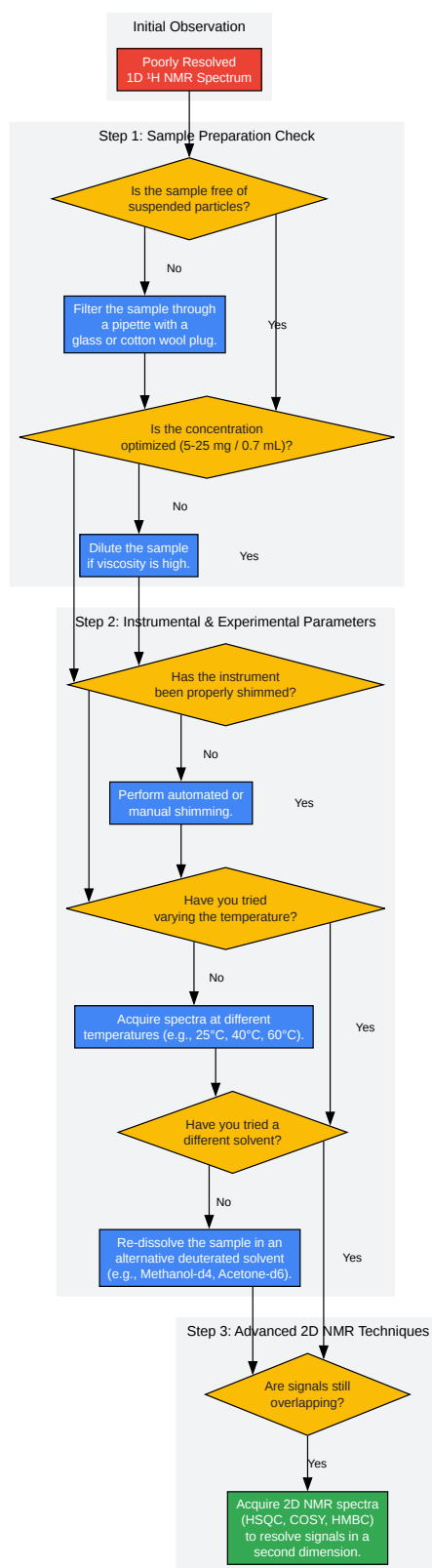
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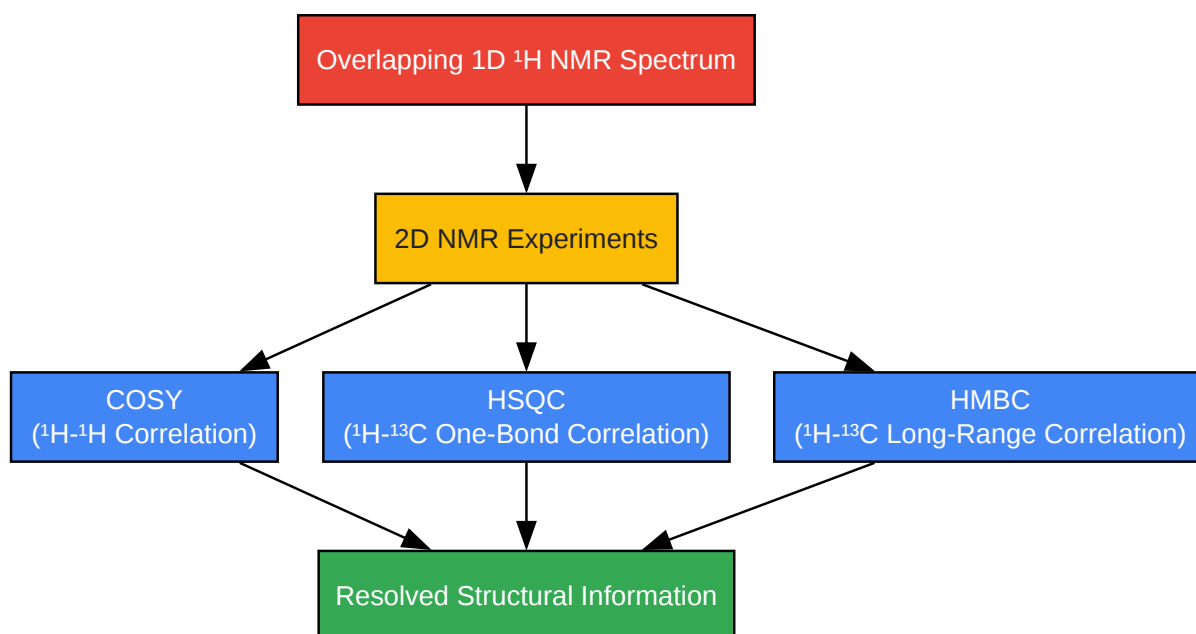
Troubleshooting Guide

Overlapping signals and poor resolution are common challenges when acquiring NMR spectra for complex natural products like **Juncusol 2-O-glucoside**. This guide provides a systematic approach to diagnosing and resolving these issues.

Problem: Broad and poorly resolved peaks in the 1D ^1H NMR spectrum.

Poor resolution can manifest as broad lines and overlapping multiplets, obscuring crucial structural information. The following workflow can help identify and address the root cause.





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- To cite this document: BenchChem. [Enhancing the resolution of Juncusol 2-O-glucoside NMR spectra]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15498191#enhancing-the-resolution-of-juncusol-2-o-glucoside-nmr-spectra>]

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